

accuracy and precision of N-nitroso-nifedipine quantification methods

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Compound of Interest

Compound Name: *N-nitroso-nifedipine*

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A Comparative Guide to the Quantification of N-nitroso-nifedipine

The emergence of N-nitrosamine impurities as a significant concern for patient safety has necessitated the development of highly accurate and precise analytical methods for their detection and quantification. **N-nitroso-nifedipine**, a nitrosamine drug substance-related impurity (NDSRI) of the widely used calcium channel blocker Nifedipine, is subject to stringent regulatory control. The U.S. Food and Drug Administration (FDA) has established an Acceptable Intake (AI) limit of 1500 ng/day for this impurity, underscoring the need for sensitive analytical techniques.^[1]

This guide provides an objective comparison of the primary analytical methods used for the quantification of **N-nitroso-nifedipine** in active pharmaceutical ingredients (APIs) and drug products. We will delve into the performance characteristics of High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), supported by experimental data and detailed protocols.

Performance Comparison of Analytical Methods

The choice of an analytical method depends on the required sensitivity, selectivity, and the specific application, such as routine quality control or trace-level impurity profiling.[2] While HPLC-UV is a widely available technique, LC-MS/MS is generally considered the gold standard for trace-level nitrosamine analysis due to its superior sensitivity and specificity.[2][3]

Parameter	HPLC-UV	LC-MS/MS
Principle	Separation by chromatography, quantification by UV absorbance.	Separation by chromatography, quantification by mass-to-charge ratio.[2]
Selectivity	Moderate; potential for interference from matrix components or other impurities.[3]	High; unequivocal identification based on parent and fragment ions.[3]
Linearity Range	3 - 50 µg/mL[4]	0.4 - 1.1 ng/mL (Typical for nitrosamines)[5]
Correlation Coefficient (R ²)	>0.99[4]	>0.99[5]
Limit of Quantification (LOQ)	~3 µg/mL[4]	~0.4 ng/mL (Typical for nitrosamines)[5]
Accuracy (Recovery)	82 - 89% (from surface swabs) [4]	95 - 105% (Typical for nitrosamines)
Precision (%RSD)	< 5%[4]	< 15% (Typical for nitrosamines)

Methodology and Experimental Workflows

Robust and validated analytical methods are crucial for ensuring that nitrosamine impurities are controlled at or below acceptable limits.[3] The development process involves careful planning, optimization, and validation according to guidelines such as those from the International Council for Harmonisation (ICH).[3]

HPLC-UV methods are commonly used for the analysis of nifedipine and its related compounds, including the N-nitroso impurity (referred to as nifedipine nitrosophenylpyridine).[4]

[6] These methods are suitable for quality control where impurity levels are expected to be higher than trace amounts.

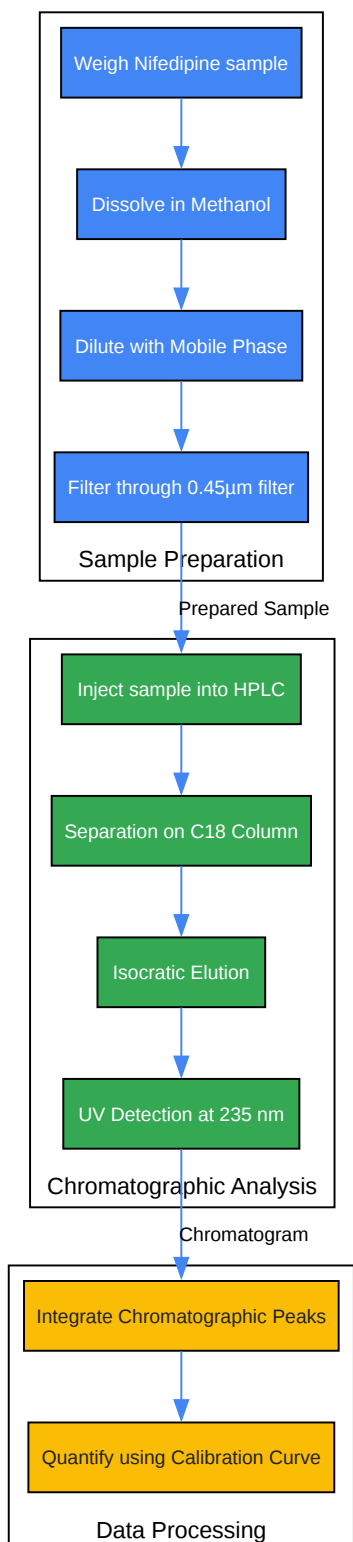


Figure 1: HPLC-UV Experimental Workflow

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Caption: HPLC-UV workflow for **N-nitroso-nifedipine** analysis.

Experimental Protocol (Adapted from USP and literature[4])

- Mobile Phase Preparation: Prepare a filtered and degassed mixture of methanol, water, and a phosphate buffer (pH 3; 0.05 M), often with an ion-pairing agent like sodium heptanesulfonate. A typical ratio is 65:35:3 (v/v/v).[4]
- Standard Solution Preparation:
 - Accurately weigh a quantity of USP Nifedipine Nitrosophenylpyridine Analog RS.
 - Dissolve in methanol and dilute quantitatively with the mobile phase to obtain a solution with a known concentration (e.g., 0.6 µg/mL).[6]
- Sample Preparation:
 - Accurately weigh a portion of the nifedipine API or crushed tablets.
 - Dissolve in methanol and dilute with the mobile phase to achieve a target concentration within the method's linear range.[6]
- Chromatographic System:
 - Instrument: A liquid chromatograph equipped with a 235 nm UV detector.[4]
 - Column: A 4.6-mm x 25-cm column containing 5-µm packing L1 (C18).[6]
 - Flow Rate: Approximately 1.0 mL/min.[6]
- Procedure:
 - Inject equal volumes of the standard and sample solutions into the chromatograph.
 - Record the peak responses and calculate the quantity of **N-nitroso-nifedipine** in the sample by comparing the peak area to that of the standard.

For trace-level quantification, LC-MS/MS is the preferred method due to its high sensitivity and selectivity.^[7] It is capable of detecting and quantifying nitrosamines at the parts-per-billion (ppb) level, which is necessary to meet stringent regulatory limits.^[5] Atmospheric Pressure Chemical Ionization (APCI) is a commonly used ionization source for this analysis.^[5]

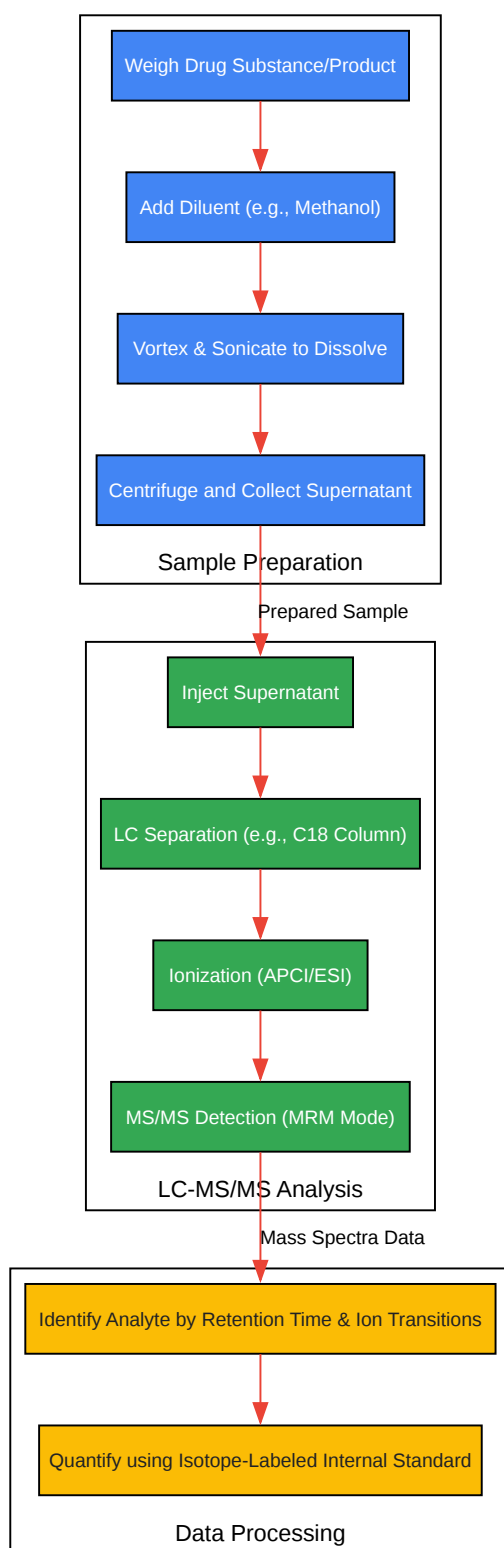


Figure 2: LC-MS/MS Experimental Workflow

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Caption: General LC-MS/MS workflow for nitrosamine analysis.

Experimental Protocol (General method for nitrosamines[3][5])

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% Formic Acid in Water.[3]
 - Mobile Phase B: 0.1% Formic Acid in Methanol or Acetonitrile.
- Standard Solution Preparation: Prepare a series of calibration standards by spiking known amounts of **N-nitroso-nifedipine** reference standard into a diluent. Concentrations typically range from the LOQ (e.g., 0.4 ng/mL) to approximately 1.5-2.0 ng/mL.[5] An isotope-labeled internal standard is often used for optimal accuracy.
- Sample Preparation:
 - Accurately weigh a portion of the drug substance or product equivalent to 100 mg of the API into a centrifuge tube.[3]
 - Add a defined volume of diluent (e.g., 2.0 mL of methanol).
 - Vortex and sonicate to ensure complete dissolution.
 - Centrifuge the sample to pellet excipients. The resulting supernatant is used for analysis.
- Chromatographic and Mass Spectrometric System:
 - Instrument: LC system coupled to a triple quadrupole mass spectrometer.
 - Column: A suitable C18 column (e.g., 100 x 2.1 mm, 1.8 μ m).
 - Flow Rate: 0.2 - 0.4 mL/min.
 - Ion Source: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI).
 - Detection: Multiple Reaction Monitoring (MRM) mode, using specific precursor-to-product ion transitions for **N-nitroso-nifedipine** and its internal standard.

- Procedure:
 - Inject the prepared sample and calibration standards.
 - Identify the **N-nitroso-nifedipine** peak based on its retention time and specific MRM transitions.
 - Quantify the amount of the impurity by constructing a calibration curve of the peak area ratio (analyte/internal standard) versus concentration.

Conclusion

Both HPLC-UV and LC-MS/MS are valuable methods for the control of **N-nitroso-nifedipine**. The HPLC-UV method offers a practical solution for routine quality control and analysis of residues on manufacturing surfaces.[4] However, to meet the stringent safety limits set by regulatory agencies, the superior sensitivity and selectivity of LC-MS/MS are indispensable.[7][8] The adoption of a validated LC-MS/MS method is the most robust strategy for drug manufacturers to accurately assess the risk and ensure the safety and quality of nifedipine-containing medicines.[3][9]

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